Technical Guide: N-Nitroso-N-methylaniline (NMA)

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Compound of Interest

Compound Name:	*5-Phenylbicyclo[2.2.1]hept-2-ene*
CAS No.:	*6143-30-2*
Cat. No.:	*B1584104*

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Focus: Physicochemical Properties, Metabolic Activation, and Safety Protocols Target Audience: Researchers, Toxicologists, and Drug Development Scientists

Executive Summary

N-Nitroso-N-methylaniline (NMA), also known as N-methyl-N-nitrosoaniline, is a potent nitrosamine used primarily as a research tool in chemical carcinogenesis and as an intermediate in organic synthesis. In the context of drug development, it serves as a critical model for understanding the metabolic activation of N-nitrosamines, a class of genotoxic impurities (GTIs) that have recently triggered major regulatory recalls in pharmaceuticals (e.g., sartans, ranitidine).

This guide delineates the physicochemical profile of NMA, its unique mechanism of DNA phenylation (distinct from the methylation seen in aliphatic nitrosamines), and the rigorous safety protocols required for its handling.

Chemical Identity & Physicochemical Properties

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NMA is a lipophilic, yellow liquid at room temperature. Its structural stability allows it to persist in the environment, yet it requires metabolic activation to exert genotoxicity.

Table 1: Physicochemical Profile of N-Nitroso-N-methylaniline

Property	Value / Description
CAS Registry Number	614-00-6 (Corrected Target)
IUPAC Name	N-Methyl-N-nitrosoaniline
Molecular Formula	$C_7H_8N_2O$
Molecular Weight	136.15 g/mol
Appearance	Yellow, oily liquid
Boiling Point	225 °C (at 760 mmHg)
Density	1.12 g/cm³ at 20 °C
Solubility	Soluble in ethanol, ether, acetone; Insoluble in water
Stability	Stable under ambient conditions; sensitive to light (photolysis)
Refractive Index	n20/D 1.571

Mechanism of Action: Bioactivation & Genotoxicity

Unlike dimethylnitrosamine (DMN), which methylates DNA, NMA functions primarily as a phenylating agent. This distinction is crucial for interpreting mutagenicity data and designing Ames tests.

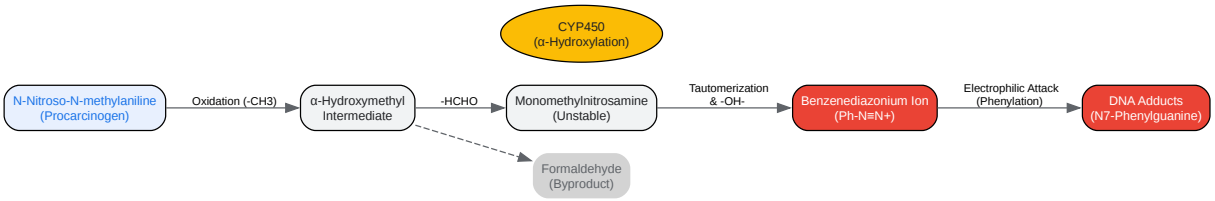
Metabolic Pathway

NMA is biologically inert until activated by Cytochrome P450 enzymes (specifically CYP2E1 and CYP2B families). The activation proceeds via

-hydroxylation of the methyl group, leading to the release of formaldehyde and the formation of a phenyldiazonium ion.

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Figure 1: Metabolic Activation of N-Nitroso-N-methylaniline



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Caption: The bioactivation pathway of NMA. CYP450-mediated hydroxylation of the methyl group leads to decomposition, releasing the ultimate carcinogen (Benzenediazonium ion) which phenylates DNA bases.

Toxicological Consequences

- DNA Adducts: The benzenediazonium ion attacks nucleophilic sites on DNA, primarily forming N7-phenylguanine and C8-phenylguanine. These bulky adducts cause replication errors (transversions) if not repaired by nucleotide excision repair (NER) mechanisms.
- Carcinogenicity: Classified as Group 2B (Possibly carcinogenic to humans) by IARC. Animal studies demonstrate tumorigenesis in the esophagus and liver.

Hazards & Safety Profile

Working with NMA requires strict adherence to biosafety level 2 (BSL-2) chemical hygiene practices due to its volatility and potency.

Table 2: Hazard Identification (GHS Classification)

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Hazard Class	Signal	Statement
Acute Toxicity (Oral)	Danger	H301: Toxic if swallowed.
Acute Toxicity (Dermal)	Warning	H312: Harmful in contact with skin.
Carcinogenicity	Danger	H350: May cause cancer.
Eye Irritation	Warning	H319: Causes serious eye irritation.

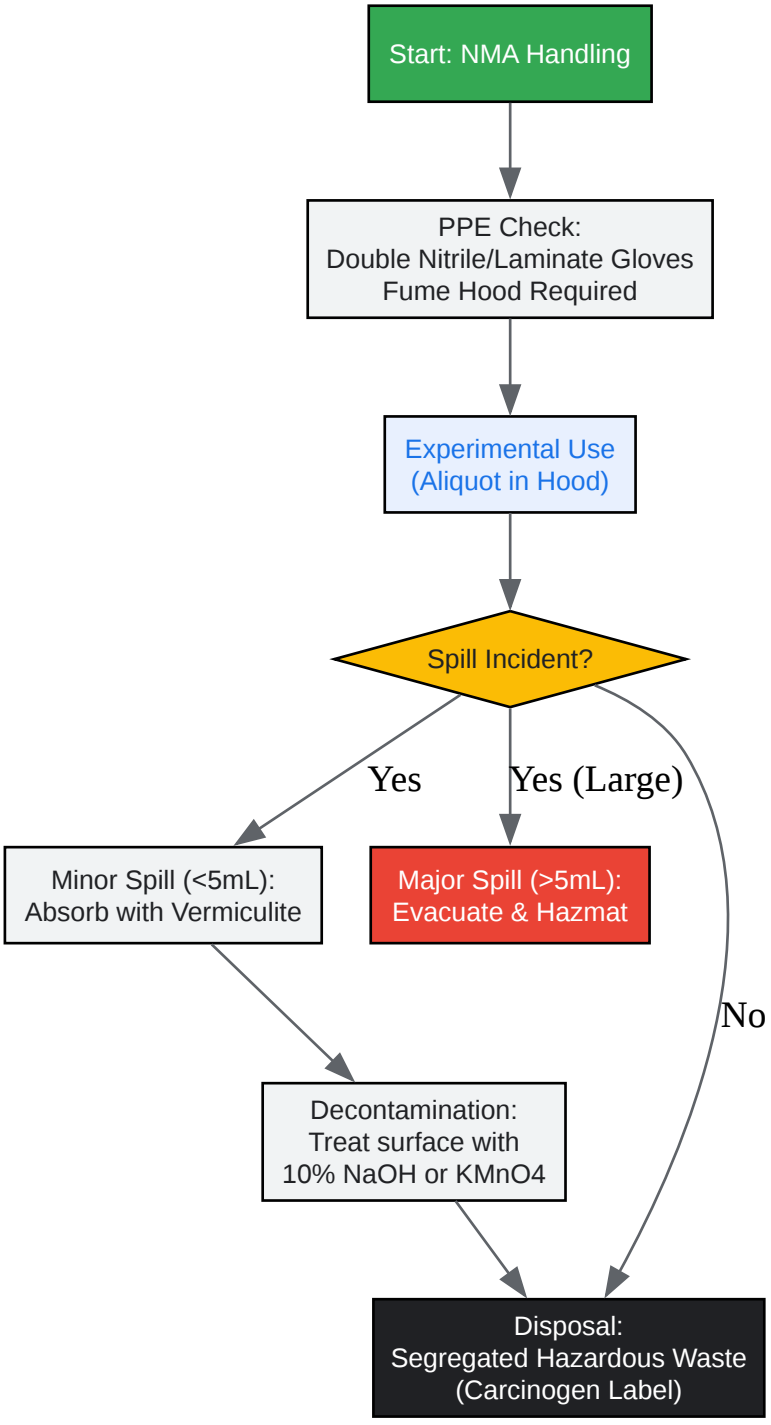
Experimental Protocols & Handling

Safe Handling Workflow

Due to its ability to permeate standard nitrile gloves over time, a "double-glove" protocol with specific breakthrough time monitoring is mandatory.

Figure 2: NMA Handling & Disposal Decision Tree

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Caption: Operational workflow for handling NMA, emphasizing immediate containment and chemical decontamination using strong oxidizers or bases.

Decontamination Protocol

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In the event of surface contamination, simple water washing is ineffective due to NMA's lipophilicity.

- Preparation: Prepare a solution of 10% Sodium Hydroxide (NaOH) or a Sulfuric Acid/Potassium Permanganate solution.
- Application: Apply the solution to the contaminated area and allow a contact time of 30 minutes. This chemically degrades the nitrosamine functionality.
- Verification: Wipe with an absorbent pad and dispose of the pad as hazardous cytotoxic waste.

Therapeutic Context & Drug Development

While NMA itself is not a drug, it is a critical structural alert in medicinal chemistry.

- Impurity Screening: Drug developers must screen for NMA formation if reagents containing secondary amines (N-methylaniline) and nitrosating agents (nitrites) are used in synthesis.
- Acceptable Intake (AI): Regulatory bodies (FDA/EMA) set strict limits for nitrosamines. For NMA-like analogues, the AI is typically in the nanogram/day range (e.g., 18 ng/day or 96 ng/day depending on potency class).

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